

N-Nitrosofolic Acid: A Comprehensive Technical Guide to its Formation Mechanism

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Compound of Interest

Compound Name: *N-Nitrosofolicacid*

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This technical guide provides an in-depth exploration of the formation mechanism of N-Nitrosofolic acid, a nitrosamine impurity of significant interest in pharmaceutical research and development. This document details the chemical kinetics, reaction conditions, and analytical methodologies pertinent to its formation from folic acid, offering a valuable resource for professionals in the field.

Introduction

Folic acid, a B-vitamin crucial for various metabolic processes, can undergo nitrosation to form N-Nitrosofolic acid. This transformation is a concern for the pharmaceutical industry as nitrosamine impurities are a class of potential carcinogens. Understanding the mechanism of N-Nitrosofolic acid formation is paramount for developing control strategies to minimize its presence in drug products and ensure patient safety. This guide synthesizes the current scientific understanding of this critical process.

The Chemical Transformation: Folic Acid to N-Nitrosofolic Acid

The formation of N-Nitrosofolic acid involves the reaction of the secondary amine at the N10 position of the p-aminobenzoylglutamic acid moiety of folic acid with a nitrosating agent. The

primary nitrosating agent in this context is typically derived from sodium nitrite under acidic conditions.

The overall reaction can be summarized as follows:



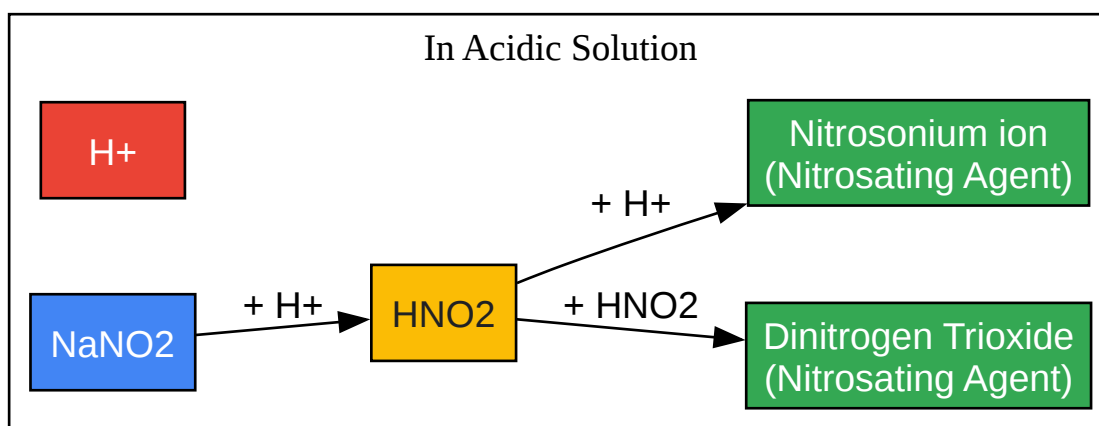
The exclusive product formed under these conditions is N10-nitrosofolic acid.[1][2]

Reaction Mechanism and Kinetics

The formation of N-Nitrosofolic acid is highly dependent on the pH of the reaction medium. The reaction proceeds via an electrophilic attack of a nitrosating species on the nitrogen atom of the secondary amine in the folic acid molecule.

Formation of the Nitrosating Agent

Under acidic conditions, sodium nitrite (NaNO_2) is protonated to form nitrous acid (HNO_2). Two molecules of nitrous acid can then form dinitrogen trioxide (N_2O_3), which is a potent nitrosating agent.[3][4][5] In the presence of strong acids like hydrochloric acid, the nitrosonium ion (NO^+) can also be formed, which is a powerful electrophile.[6]

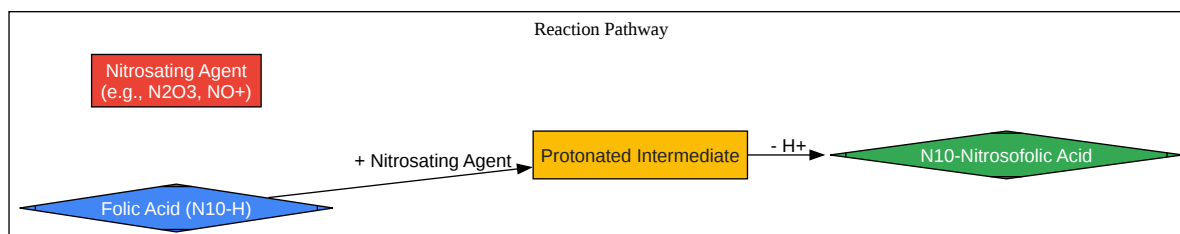


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Caption: Formation of nitrosating agents from sodium nitrite in an acidic environment.

Nitrosation of Folic Acid

The lone pair of electrons on the N10 nitrogen of folic acid acts as a nucleophile, attacking the electrophilic nitrosating agent (e.g., N_2O_3 or NO^+). This is followed by deprotonation to yield N10-Nitrosofolic acid.



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Caption: General mechanism for the nitrosation of the N10 position of folic acid.

Reaction Kinetics

The kinetics of N-Nitrosofolic acid formation are significantly influenced by pH.

pH	Order with respect to Nitrite	Other Participating Species
1.5	Second	-
5.0	First	Buffer Anions

Table 1: Influence of pH on the Reaction Order with Respect to Nitrite in the Formation of N10-Nitrosofolic Acid.[1][2]

At a lower pH of 1.5, the reaction is second order in nitrite, suggesting that the rate-determining step involves two molecules derived from nitrite, likely dinitrogen trioxide (N_2O_3). At a higher pH

of 5.0, the reaction becomes first order in nitrite, and buffer anions have been observed to participate in the nitrosation reaction.^{[1][2]}

Experimental Protocols

Synthesis of N10-Nitrosofolic Acid

While a detailed, standardized laboratory protocol for the synthesis of N10-Nitrosofolic acid is not readily available in the public domain, a general procedure can be inferred from existing literature, primarily patents. The following is a representative, though not exhaustive, protocol:

Materials:

- Folic Acid
- Sodium Nitrite (NaNO_2)
- Concentrated Hydrochloric Acid (HCl)
- Ice
- Water
- Starch-iodide paper

Procedure:

- Dissolve folic acid in a suitable acidic solution, such as dilute hydrochloric acid.
- Cool the solution to a low temperature, typically between -10°C and 5°C , using an ice bath.
- Slowly add a solution of sodium nitrite in water to the cooled folic acid solution while maintaining the low temperature.
- Monitor the reaction for completion using starch-iodide paper, which will indicate the presence of excess nitrous acid.
- The N-nitroso derivative is generally less soluble than folic acid and will precipitate out of the cold solution.

- Collect the precipitate by filtration.
- Purification can be achieved by dissolving the crude product in a dilute sodium hydroxide solution, followed by clarification with activated charcoal. The sodium salt may crystallize out upon standing.
- The purified sodium salt can be redissolved in water and precipitated by the addition of acid.
- The final product should be filtered, washed with cold water, and dried under vacuum.

Note: This procedure is a general guideline and requires optimization for specific laboratory conditions and desired purity.

Analytical Determination by LC-MS/MS

A highly selective and sensitive method for the quantification of N-Nitrosofolic acid in various matrices, such as multivitamin supplements, has been developed using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[\[3\]](#)

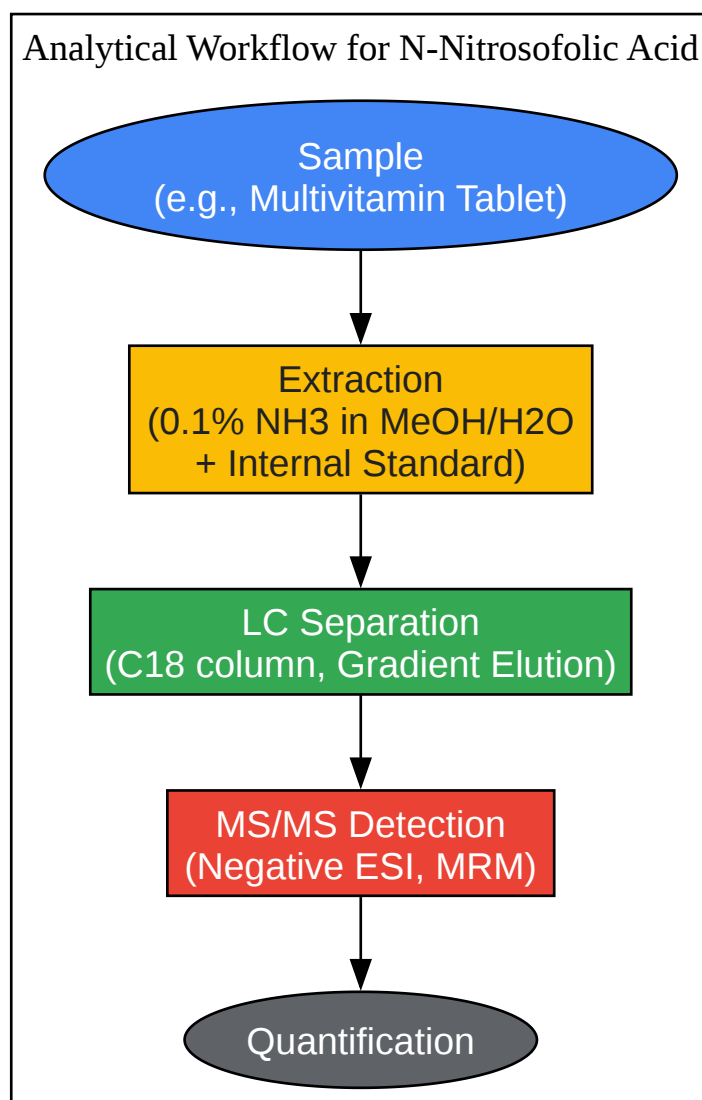
Sample Preparation:

- Extract the sample with a solution of 0.1% ammonia in methanol/water (9:1, v/v).[\[3\]](#)
- Fortify the extraction solution with a known concentration of an isotopic internal standard, such as N-nitroso folic acid-d4, for accurate quantification.[\[3\]](#)

LC-MS/MS Parameters:

- Chromatographic Separation:
 - Mobile Phase A: 0.1% formic acid in deionized water.[\[3\]](#)
 - Mobile Phase B: Methanol.[\[3\]](#)
 - A gradient elution is typically employed to achieve separation.
- Mass Spectrometric Detection:
 - Ionization Mode: Negative Electrospray Ionization (ESI-).[\[3\]](#)

- Detection Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.[3]



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Caption: A typical workflow for the quantitative analysis of N-Nitrosofolic acid by LC-MS/MS.

Characterization of N-Nitrosofolic Acid

While detailed spectroscopic data in the primary literature is scarce, some general characteristics can be noted. N-nitroso compounds typically exhibit characteristic UV-Visible absorption bands. For instance, many N-nitrosamines show a high-intensity band around 230-240 nm and a lower-intensity band in the 360-370 nm region. The exact absorption maxima for

N-Nitrosofolic acid would need to be determined experimentally. Similarly, ^1H and ^{13}C NMR spectroscopy would be essential for the structural confirmation of synthesized N-Nitrosofolic acid, with expected shifts in the signals corresponding to the protons and carbons near the N10 position upon nitrosation.

Conclusion

The formation of N-Nitrosofolic acid from folic acid is a pH-dependent reaction that proceeds via electrophilic nitrosation at the N10 position. The kinetics of this reaction vary with acidity, highlighting the critical role of the chemical environment in its formation. The analytical methodologies, particularly LC-MS/MS, provide the necessary sensitivity and selectivity for the detection and quantification of this impurity. This technical guide provides a foundational understanding for researchers and professionals working to control and mitigate the risks associated with nitrosamine impurities in pharmaceutical products. Further research into detailed synthetic protocols and comprehensive spectroscopic characterization will continue to enhance the scientific community's ability to manage this important issue.

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